

# physical and chemical characteristics of 4-Bromo-5-methoxy-2-nitroaniline

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## Compound of Interest

Compound Name: 4-Bromo-5-methoxy-2-nitroaniline

Cat. No.: B042433

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## An In-Depth Technical Guide to 4-Bromo-5-methoxy-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and safety characteristics of **4-Bromo-5-methoxy-2-nitroaniline**, a key intermediate in various synthetic applications. Due to the limited availability of in-depth experimental data in peer-reviewed literature, this guide consolidates information from commercial suppliers, safety data sheets, and analogous compounds to offer a thorough understanding for research and development purposes.

## Chemical Identity and Physical Properties

**4-Bromo-5-methoxy-2-nitroaniline** is a substituted aniline with the chemical formula  $C_7H_7BrN_2O_3$ .<sup>[1]</sup> Its molecular structure consists of a benzene ring substituted with a bromine atom, a methoxy group, a nitro group, and an amine group.

Table 1: Physical and Chemical Properties of **4-Bromo-5-methoxy-2-nitroaniline**

Property	Value	Reference
IUPAC Name	4-Bromo-5-methoxy-2-nitroaniline	
CAS Number	173312-36-2	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrN <sub>2</sub> O <sub>3</sub>	[1]
Molecular Weight	247.05 g/mol	[1]
Appearance	Not explicitly stated, likely a solid	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

While specific experimental data for the melting point, boiling point, and solubility of **4-Bromo-5-methoxy-2-nitroaniline** are not readily available in published literature, related compounds such as 4-bromo-2-nitroaniline have a reported melting point of 110-113 °C. It is important to experimentally determine these values for **4-Bromo-5-methoxy-2-nitroaniline** for any practical application.

## Spectroscopic and Analytical Data

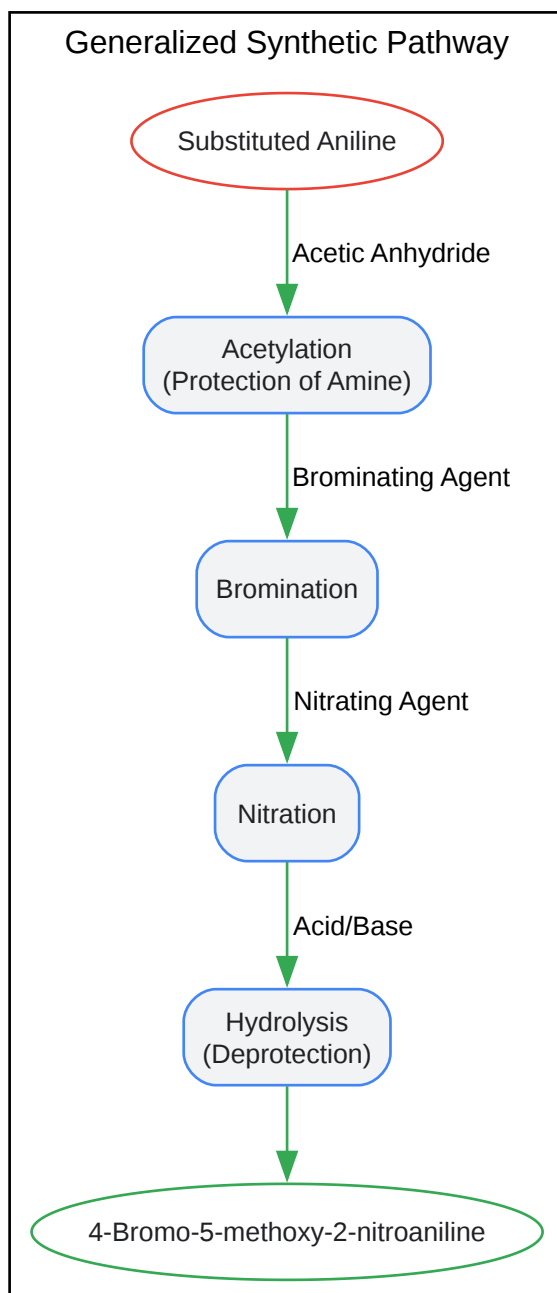
As of the latest literature review, detailed experimental spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, Mass Spectrometry) for **4-Bromo-5-methoxy-2-nitroaniline** has not been published. Researchers utilizing this compound are advised to perform their own analytical characterization to confirm identity and purity. For reference, spectral data for analogous compounds can be found in various chemical databases.

## Synthesis and Purification

Detailed, peer-reviewed experimental protocols for the synthesis of **4-Bromo-5-methoxy-2-nitroaniline** are not currently available. However, the synthesis of structurally similar substituted nitroanilines typically involves a multi-step process that may include:

- Acetylation of a substituted aniline to protect the amino group.
- Bromination of the aromatic ring.
- Nitration to introduce the nitro group.
- Hydrolysis to deprotect the amino group.

A generalized workflow for such a synthesis is presented below.



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A generalized synthetic workflow for substituted nitroanilines.

Purification of the final product would typically involve recrystallization from a suitable solvent or column chromatography to achieve the desired purity. The choice of solvent and chromatographic conditions would need to be determined experimentally.

## Applications in Research and Drug Development

Substituted nitroanilines are valuable intermediates in the synthesis of a wide range of organic molecules, including pharmaceuticals and dyes. While specific applications of **4-Bromo-5-methoxy-2-nitroaniline** in drug development or its involvement in biological signaling pathways are not documented in the available literature, its structural motifs suggest potential for use as a building block in the synthesis of bioactive compounds. The presence of amine, nitro, bromo, and methoxy functional groups provides multiple reaction sites for further chemical transformations.

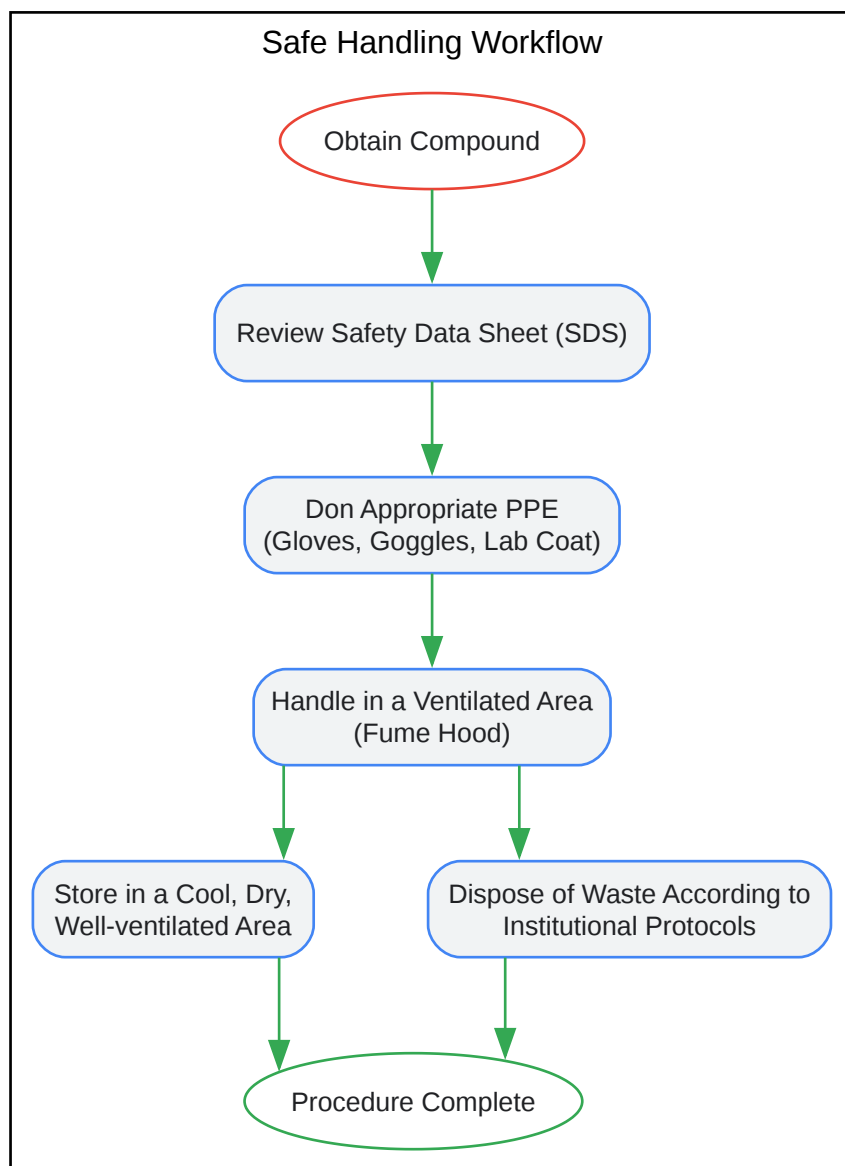
## Safety and Handling

A Safety Data Sheet (SDS) for **4-Bromo-5-methoxy-2-nitroaniline** indicates that the toxicological properties of this compound have not been fully investigated.<sup>[2]</sup> Therefore, it should be handled with caution in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn.

Table 2: Hazard and Precautionary Information

Category	Information	Reference
Hazard Statements	Not fully characterized. Handle with care.	<a href="#">[2]</a>
Precautionary Statements	Avoid breathing dust/fume/gas/mist/vapors/spray. Wear protective gloves/protective clothing/eye protection/face protection.	<a href="#">[2]</a>
First Aid	In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. After contact with skin, wash immediately with plenty of water.	<a href="#">[2]</a>
Storage	Keep container tightly closed in a dry and well-ventilated place.	

The following diagram outlines a logical workflow for the safe handling and use of this chemical in a research setting.



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A logical workflow for the safe handling and use of chemical reagents.

## Conclusion

**4-Bromo-5-methoxy-2-nitroaniline** is a chemical intermediate with potential applications in organic synthesis. This guide has compiled the currently available information on its physical

and chemical properties, along with outlining general procedures for its synthesis, purification, and safe handling based on analogous compounds. It is imperative for researchers to conduct their own detailed characterization and safety assessments before use, as comprehensive experimental data for this specific compound is not yet available in the public domain. Further research into the properties and applications of this compound is warranted to fully understand its potential in scientific and drug development endeavors.

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## References

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